

# Application Note: Acid Green (Fast Green FCF) Staining for Animal Tissues

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Acid green 85

CAS No.: 12220-00-7

Cat. No.: B1172249

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## Abstract

This guide details the protocol for using Fast Green FCF (an Acid Green dye) as a qualitative and quantitative stain for animal tissues. Unlike standard H&E, Fast Green FCF specifically targets basic groups in proteins, making it an exceptional counterstain for contrasting nuclear dyes (like Safranin O or Hematoxylin) and for visualizing collagenous connective tissue matrices. This protocol is optimized for formalin-fixed, paraffin-embedded (FFPE) animal tissues, commonly used in toxicology and pathology to assess fibrosis and cytoplasmic integrity.

## Introduction & Mechanism

**Chemical Basis:** Fast Green FCF is a triarylmethane dye. As an acid dye (anionic), it carries a negative charge in acidic solution. It binds electrostatically to the positively charged (cationic) amine groups (lysine, arginine, histidine) present in the cytoplasm and collagen fibers of animal tissues.

Why Fast Green FCF?

- **Stability:** Unlike Light Green SF, which fades rapidly, Fast Green FCF is chemically stable and permanent.
- **Contrast:** It provides a brilliant sea-green contrast to red nuclear stains (Safranin O) or red cytoplasmic stains (Azocarmine), allowing for clear differentiation of cartilage, bone, and cytoplasm.
- **Applications:**
  - **Musculoskeletal Research:** Counterstain for Safranin O to detect proteoglycan depletion in osteoarthritis models.
  - **Fibrosis Studies:** Visualization of collagen deposition in liver or lung tissue.
  - **Neurobiology:** Staining of postsynaptic densities (when used with specific mordants).

## Materials & Reagents

### Equipment

- Microtome (for 4–6  $\mu\text{m}$  sections)
- Slide warmer / Drying oven ( )
- Coplin jars or staining dishes
- Light microscope

### Reagent Preparation

Reagent	Composition	Preparation Notes
0.1% Fast Green Solution	0.1 g Fast Green FCF (C.I. 42053) 100 mL Distilled Water	Dissolve dye in water. Add 1.0 mL Glacial Acetic Acid (optional, improves binding). Filter before use.
1% Acetic Acid	1 mL Glacial Acetic Acid 99 mL Distilled Water	Used for differentiation and rinsing.
Nuclear Counterstain	0.1% Safranin O or Mayer's Hematoxylin	Choose based on target: Safranin O for cartilage/mucin; Hematoxylin for general nuclei.
Ethanol Series	70%, 95%, 100% Ethanol	For dehydration.
Clearing Agent	Xylene or Xylene Substitute	For clearing before mounting.

## Experimental Protocol

### Phase 1: Deparaffinization & Rehydration

Critical Step: Incomplete removal of paraffin will result in patchy staining.

- Heat slides at  
for 30–60 minutes to melt paraffin.
- Xylene I: Immerse slides for 5 minutes.
- Xylene II: Immerse slides for 5 minutes.
- 100% Ethanol: 2 changes, 3 minutes each.
- 95% Ethanol: 3 minutes.
- 70% Ethanol: 3 minutes.
- Water Wash: Rinse in distilled water for 5 minutes.

### Phase 2: Staining Workflow

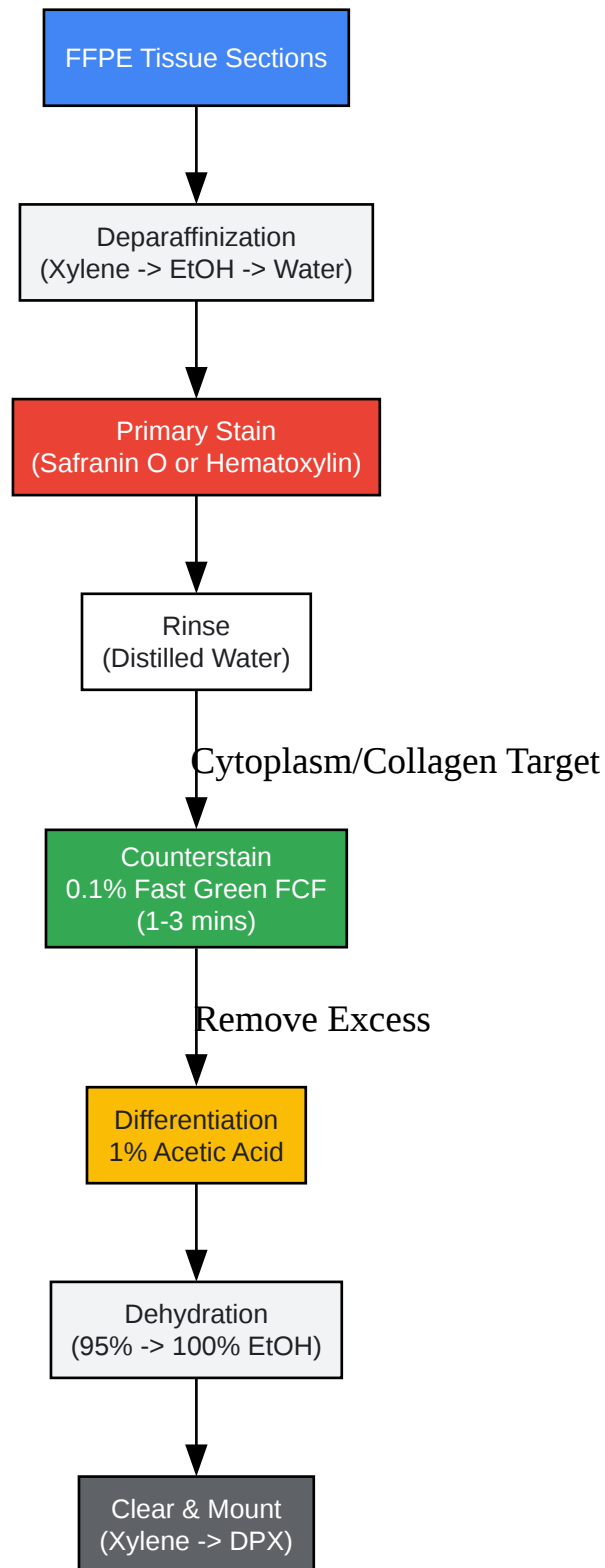
Note: This protocol assumes a Safranin O counterstain (common for cartilage/bone). If using Hematoxylin, stain with Hematoxylin first, differentiate, blue, and then proceed to Fast Green.

- Nuclear/Cartilage Stain (Primary):
  - Stain with 0.1% Safranin O for 5–10 minutes.
  - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Stains proteoglycans/nuclei red/orange.
- Rinse:
  - Briefly rinse in distilled water to remove excess dye.
- Differentiation (Optional):
  - Dip in 1% Acetic Acid for 10–15 seconds if Safranin O is too intense.
- Acid Green Staining (Counterstain):
  - Immerse slides in 0.1% Fast Green FCF solution for 1–3 minutes.
  - Optimization: Check microscopically after 1 minute. Collagen and cytoplasm should be green; cartilage/nuclei should remain red.
  - Caution: Overstaining with Fast Green can displace the primary stain.
- Differentiation/Rinse:
  - Rinse quickly in 1% Acetic Acid (10 seconds) to remove unbound dye and fix the color.

### Phase 3: Dehydration & Mounting

- 95% Ethanol: 2 quick dips (do not soak, or the stain may leach).
- 100% Ethanol: 2 changes, 1 minute each.
- Xylene: 2 changes, 2 minutes each.
- Mount: Apply resinous mounting medium (e.g., DPX or Permount) and coverslip.

## Visualization of Workflow



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Figure 1: Step-by-step workflow for Fast Green FCF staining of animal tissues.

## Data Interpretation & Troubleshooting

### Expected Results

Tissue Component	Color Appearance	Biological Significance
Collagen Fibers	Brilliant Green	Indicates connective tissue integrity or fibrosis.
Cytoplasm	Pale Green	General cellular morphology.
Nuclei	Red / Black	Depends on primary stain (Safranin O = Red; Hematoxylin = Black/Blue).
Cartilage/Mucin	Orange / Red	Proteoglycan content (if using Safranin O).
Erythrocytes	Green	Often stain intensely with acid dyes.

### Troubleshooting Guide

- Problem: Weak Green Staining.
  - Cause: pH of the staining solution is too high (alkaline).
  - Solution: Add 1% Glacial Acetic Acid to the Fast Green solution. Acid dyes require a low pH to ionize amino groups on proteins.
- Problem: Green Overpowers Red (Primary Stain).
  - Cause: Staining time in Fast Green was too long.
  - Solution: Reduce time to 30–60 seconds. Fast Green is a "fast" diffuser and can displace other dyes.
- Problem: Uneven Staining.

- Cause: Incomplete deparaffinization.
- Solution: Ensure fresh xylene and adequate time in the initial dewaxing steps.

## References

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## Sources

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